

guanidine carbonate chemical properties and structure

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Compound of Interest

Compound Name: Guanidine, carbonate

Cat. No.: B1580651

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Guanidine Carbonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the chemical properties and structural features of guanidine carbonate. The information is presented to support research, development, and application of this versatile compound.

Chemical and Physical Properties

Guanidine carbonate, with the CAS Number 593-85-1, is a white to almost white crystalline powder.^{[1][2]} It is a salt composed of two guanidinium cations and one carbonate anion.^{[3][4]} This compound is known for its strong basicity and its utility as a protein denaturant.^[5]

Quantitative Data Summary

The key physicochemical properties of guanidine carbonate are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of Guanidine Carbonate

Property	Value	Source(s)
Molecular Formula	C ₃ H ₁₂ N ₆ O ₃	[3]
Molecular Weight	180.17 g/mol	[4]
Appearance	White to almost white crystalline powder	[1][2]
Melting Point	~198-270°C (with decomposition)	[6][7]
Density	1.25 g/cm ³	[8]
Vapor Pressure	0 Pa at 25°C	[9]
LogP (Octanol/Water Partition Coefficient)	-1.63	[5]

Table 2: Solubility and Acidity/Basicity of Guanidine Carbonate

Property	Value	Source(s)
Solubility in Water	450 g/L at 20°C	[8][9]
Solubility in Methanol	5.5 g/L (0.55 g/100g)	[10]
Solubility in other solvents	Practically insoluble in acetone, benzene, and ether.	[10]
pKa of Guanidinium Cation	12.5 at 20°C	[9]
pH of Aqueous Solution	11.7 (110 g/L at 20°C)	[9]

Table 3: Spectroscopic Data References for Guanidine Carbonate

Spectroscopic Technique	Availability	Source(s)
FT-IR (Fourier-Transform Infrared) Spectroscopy	Data available	[11]
¹³ C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy	Data available	[4]
Raman Spectroscopy	Data available	[12]

Chemical Structure

Guanidine carbonate is an ionic compound with the chemical formula $[\text{C}(\text{NH}_2)_3]_2\text{CO}_3$. It consists of two positively charged guanidinium cations and one negatively charged carbonate anion.

Guanidinium Cation and Resonance

The guanidinium cation, $[\text{C}(\text{NH}_2)_3]^+$, exhibits significant resonance stabilization. The positive charge is delocalized across the central carbon atom and the three nitrogen atoms. This delocalization contributes to the high pKa of its conjugate acid, guanidine, making it a strong base. The resonance structures of the guanidinium cation are depicted below.

Resonance structures of the guanidinium cation.

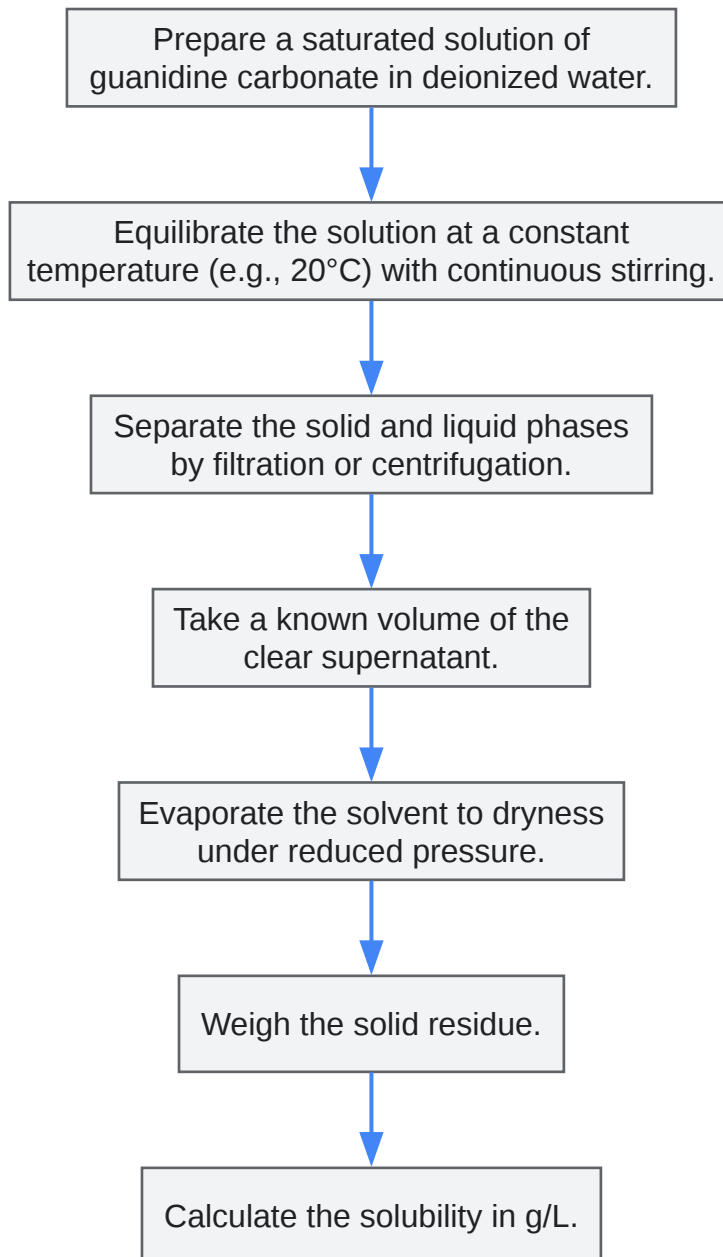
Experimental Protocols

This section provides detailed methodologies for the characterization of key properties of guanidine carbonate.

Determination of Aqueous Solubility

This protocol outlines a method for determining the solubility of guanidine carbonate in water at a specific temperature.

Workflow for Solubility Determination



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Experimental workflow for solubility determination.

Methodology:

- Preparation of Saturated Solution: Add an excess amount of guanidine carbonate to a known volume of deionized water in a sealed container.

- **Equilibration:** Place the container in a constant temperature water bath (e.g., 20°C) and stir the solution vigorously for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the undissolved solid to settle. Carefully filter the supernatant through a pre-weighed filter paper or centrifuge the solution to obtain a clear saturated solution.
- **Sample Collection:** Accurately pipette a known volume (e.g., 10 mL) of the clear saturated solution into a pre-weighed beaker.
- **Solvent Evaporation:** Gently heat the beaker in an oven at a temperature below the decomposition point of guanidine carbonate (e.g., 80°C) until all the water has evaporated.
- **Mass Determination:** Cool the beaker in a desiccator and weigh it to determine the mass of the dissolved guanidine carbonate.
- **Calculation:** Calculate the solubility using the following formula: $\text{Solubility (g/L)} = (\text{Mass of residue (g)} / \text{Volume of aliquot (L)})$

Determination of pKa by Potentiometric Titration

This protocol describes the determination of the pKa of the guanidinium cation through potentiometric titration with a strong base.

Methodology:

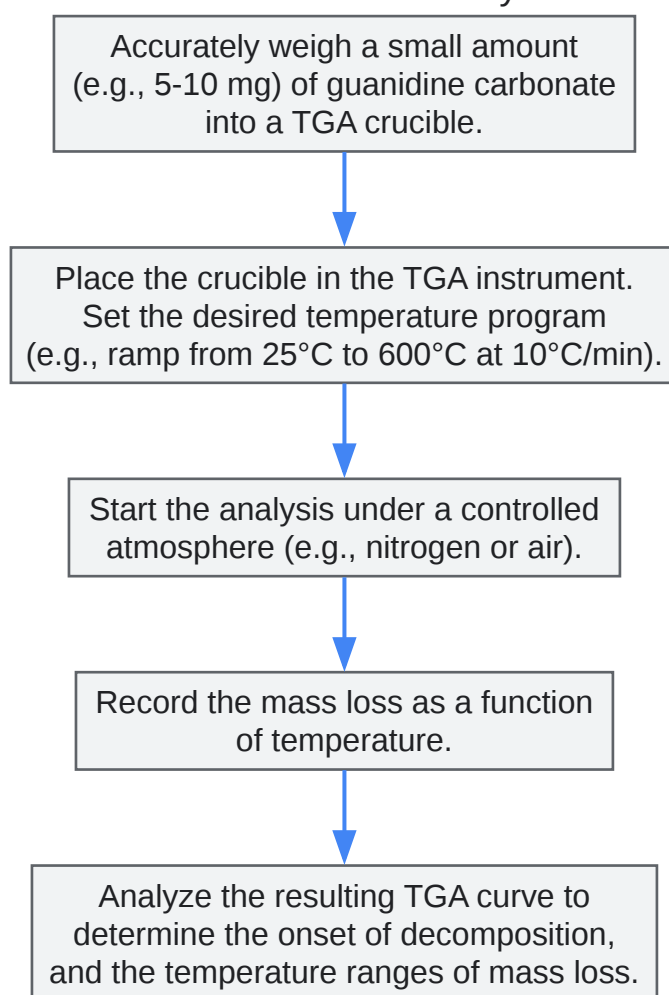
- **Solution Preparation:** Prepare a standard solution of guanidine carbonate of known concentration (e.g., 0.1 M) in deionized water. Also, prepare a standardized solution of a strong acid (e.g., 0.1 M HCl) and a strong base (e.g., 0.1 M NaOH).
- **Titration Setup:** Calibrate a pH meter with standard buffer solutions. Place a known volume of the guanidine carbonate solution into a beaker with a magnetic stir bar. Immerse the pH electrode and the burette tip into the solution.
- **Titration:** Titrate the guanidine carbonate solution with the standardized HCl solution, recording the pH after each incremental addition of the titrant. Continue the titration well past the equivalence point.

- **Data Analysis:** Plot the pH values against the volume of HCl added. The pKa can be determined from the pH at the half-equivalence point. The equivalence point is identified as the point of steepest inflection in the titration curve.

Thermal Decomposition Analysis by Thermogravimetric Analysis (TGA)

This protocol outlines the investigation of the thermal stability and decomposition of guanidine carbonate using TGA.

Workflow for TGA Analysis



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Experimental workflow for TGA analysis.

Methodology:

- **Sample Preparation:** Accurately weigh a small amount (typically 5-10 mg) of finely ground guanidine carbonate into a TGA sample pan.
- **Instrument Setup:** Place the sample pan in the TGA instrument. Purge the furnace with an inert gas (e.g., nitrogen) to provide a controlled atmosphere.
- **Thermal Program:** Program the instrument to heat the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., from room temperature to 600 °C).
- **Data Collection:** The instrument will continuously monitor and record the sample's weight as a function of temperature.
- **Data Analysis:** Analyze the resulting TGA thermogram to identify the onset temperature of decomposition and the percentage of weight loss at different stages. The decomposition of guanidine carbonate is known to start around 165 °C, with melamine being one of the decomposition products.[\[13\]](#)

Protein Denaturation Assay

This protocol provides a general framework for assessing the protein-denaturing capability of guanidine carbonate using a model protein and monitoring changes in its spectroscopic properties.

Methodology:

- **Protein Solution Preparation:** Prepare a stock solution of a model protein (e.g., lysozyme or bovine serum albumin) in a suitable buffer (e.g., phosphate buffer, pH 7.0).
- **Guanidine Carbonate Solutions:** Prepare a series of guanidine carbonate solutions of varying concentrations in the same buffer.
- **Denaturation:** Mix the protein solution with the different concentrations of guanidine carbonate solutions and incubate at a constant temperature for a set period to allow the denaturation process to reach equilibrium.

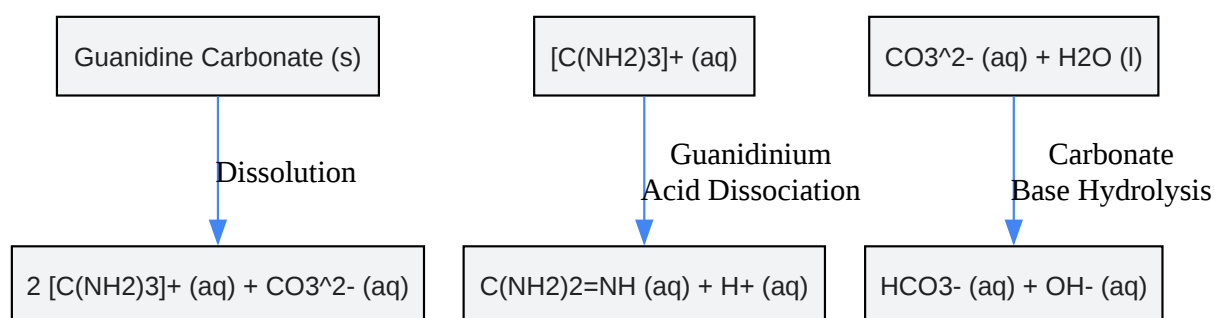
- Spectroscopic Measurement: Monitor the denaturation process by measuring a spectroscopic signal that is sensitive to the protein's conformation. Common techniques include:
 - UV-Visible Spectroscopy: Monitor changes in the absorbance or the position of the absorption maximum of aromatic amino acid residues.
 - Fluorescence Spectroscopy: Monitor changes in the intrinsic fluorescence of tryptophan and tyrosine residues.
 - Circular Dichroism (CD) Spectroscopy: Monitor changes in the secondary structure of the protein.
- Data Analysis: Plot the change in the spectroscopic signal as a function of the guanidine carbonate concentration. This allows for the determination of the midpoint of the denaturation transition (C_m), which is a measure of the protein's stability.

Signaling Pathways and Logical Relationships

The chemical behavior of guanidine carbonate in solution is governed by fundamental acid-base equilibria.

Aqueous Solution Equilibrium

In an aqueous solution, guanidine carbonate dissociates into guanidinium and carbonate ions. The guanidinium ion is a weak acid, while the carbonate ion is a weak base, establishing a complex equilibrium that results in a basic solution.



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Aqueous equilibrium of guanidine carbonate.

This guide provides a foundational understanding of the chemical properties and structure of guanidine carbonate, tailored for professionals in research and drug development. The provided data and protocols are intended to facilitate further investigation and application of this compound.

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References

- 1. Guanidine Carbonate | 593-85-1 | TCI AMERICA [tcichemicals.com]
- 2. Guanidine carbonate|593-85-1 - MOLBASE Encyclopedia [m.molbase.com]
- 3. Guanidine carbonate [webbook.nist.gov]
- 4. Guanidine carbonate | C₃H₁₂N₆O₃ | CID 11650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Guanidine carbonate | 593-85-1 [chemicalbook.com]
- 6. zxchem.com [zxchem.com]
- 7. Guanidine carbonate, 98% 250 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 8. sincerechemical.com [sincerechemical.com]
- 9. Guanidine carbonate CAS#: 593-85-1 [m.chemicalbook.com]
- 10. Guanidinium carbonate - Sciencemadness Wiki [sciencemadness.org]
- 11. SID 134978240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Guanidine carbonate [webbook.nist.gov]
- 13. researchgate.net [researchgate.net]
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